

An In-depth Technical Guide to 4-Chloro-2-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 4-Chloro-2-(trifluoromethoxy)pyridine

Cat. No.: B13145290

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A Note to the Reader: The following technical guide provides comprehensive information on 4-Chloro-2-(trifluoromethyl)pyridine (CAS No. 131748-14-6). Initial searches for "**4-Chloro-2-(trifluoromethoxy)pyridine**" did not yield a readily available CAS number or substantial technical data, suggesting it is a less common compound. Given the structural similarity and the extensive documentation available, this guide focuses on the trifluoromethyl analogue, a key building block in modern chemistry.

Introduction

4-Chloro-2-(trifluoromethyl)pyridine is a halogenated pyridine derivative that has emerged as a significant building block in the synthesis of complex organic molecules. Its unique electronic properties, stemming from the presence of a chlorine atom at the 4-position and a trifluoromethyl group at the 2-position, make it a versatile reagent in the agrochemical and pharmaceutical industries.^[1] The trifluoromethyl group, in particular, is known to enhance the biological activity and metabolic stability of parent compounds.^[1] This guide offers an in-depth exploration of its chemical identity, properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

The definitive identifier for 4-Chloro-2-(trifluoromethyl)pyridine is its CAS number.

Identifier	Value	Source
CAS Number	131748-14-6	PubChem[2]
Molecular Formula	C6H3ClF3N	PubChem[2]
Molecular Weight	181.54 g/mol	Thermo Fisher Scientific
IUPAC Name	4-chloro-2-(trifluoromethyl)pyridine	PubChem[2]
SMILES	<chem>FC(F)(F)C1=NC=CC(Cl)=C1</chem>	Thermo Fisher Scientific
InChI Key	FZINIBTZNSPWQR-UHFFFAOYSA-N	PubChem[2]

The structure of 4-Chloro-2-(trifluoromethyl)pyridine is characterized by a pyridine ring substituted with a chlorine atom at the C4 position and a trifluoromethyl group at the C2 position.

Caption: Chemical structure of 4-Chloro-2-(trifluoromethyl)pyridine.

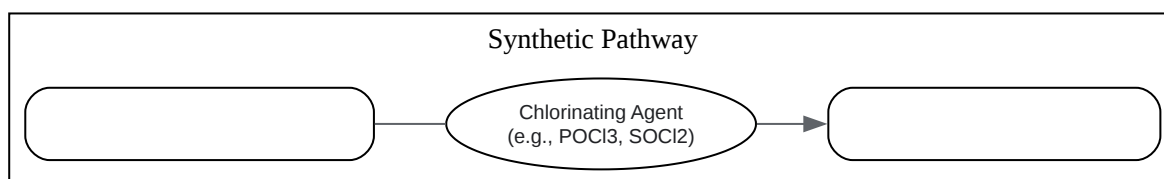
Physicochemical Properties

Understanding the physicochemical properties of 4-Chloro-2-(trifluoromethyl)pyridine is crucial for its handling, storage, and application in chemical synthesis.

Property	Value	Source
Physical Form	Liquid	Thermo Fisher Scientific
Color	Colorless	Thermo Fisher Scientific
Solubility	Slightly soluble in water	Thermo Fisher Scientific[3]
Boiling Point	146-147 °C	Sigma-Aldrich
Density	1.411 g/mL at 25 °C	Sigma-Aldrich
Refractive Index	n _{20/D} 1.4490	Sigma-Aldrich

Synthesis Strategies

The synthesis of 4-Chloro-2-(trifluoromethyl)pyridine can be achieved through various routes. A common approach involves the chlorination of a corresponding hydroxypyridine precursor.



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Caption: Generalized synthesis workflow for 4-Chloro-2-(trifluoromethyl)pyridine.

A detailed experimental protocol for a related compound, 2-chloro-4-(trifluoromethyl)pyridine, involves the following steps:

- 2.00 g of 2-hydroxy-4-trifluoromethylpyridine and 20 mL of 1,2-dichloroethane are added to a reactor.
- 1-2 drops of DMF are added as a catalyst.
- 2.90 g of thionyl chloride is added dropwise at room temperature.

- The mixture is refluxed at 110°C for 4 hours.
- After the reaction, the mixture is diluted with 20 mL of 1,2-dichloroethane and then added to ice water.
- The solution is neutralized with a 10% sodium hydroxide solution.
- The product is extracted, dried with anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the final product.[\[4\]](#)

Applications in Research and Development

The unique substitution pattern of 4-Chloro-2-(trifluoromethyl)pyridine makes it a valuable intermediate in several key industrial sectors.

Agrochemicals

This compound serves as a critical precursor for the synthesis of modern herbicides and insecticides.[\[1\]](#) The trifluoromethyl group is known to enhance the efficacy and metabolic stability of these agrochemicals.[\[1\]](#)

Pharmaceuticals

In medicinal chemistry, the incorporation of the trifluoromethylpyridine moiety into drug candidates can significantly improve their pharmacological profiles, including bioavailability and receptor binding affinity.[\[1\]](#)

Materials Science

The reactive nature of the chlorine atom allows for further functionalization, making it a useful building block in the development of novel materials with specific electronic or physical properties.

Safety and Handling

4-Chloro-2-(trifluoromethyl)pyridine is a hazardous substance and requires careful handling in a laboratory setting.

- Toxicity: Toxic if swallowed.[\[3\]](#)

- Irritation: Causes skin and serious eye irritation.[3]
- Respiratory Effects: May cause respiratory irritation.[3]
- Storage: Store in a cool, dry place in a tightly sealed container, away from oxidizing agents. [3]

Always consult the Safety Data Sheet (SDS) before handling this chemical and use appropriate personal protective equipment (PPE).

Conclusion

4-Chloro-2-(trifluoromethyl)pyridine is a cornerstone building block for the synthesis of high-value molecules in the pharmaceutical and agrochemical sectors. Its distinct chemical structure provides a versatile platform for the development of novel compounds with enhanced biological and physical properties. A thorough understanding of its synthesis, properties, and safe handling is paramount for its effective application in research and development.

References

- 4-Chloro-2-(trifluoromethyl)pyridine | C₆H₃ClF₃N | CID 14761442 - PubChem. [\[Link\]](#)
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